

Application Notes and Protocols for Chemoselective Functionalizations Using Iodonium Salts

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Compound of Interest

Compound Name: Iodine cation

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This document provides detailed application notes and experimental protocols for the use of iodonium salts in chemoselective functionalizations. Iodonium salts have emerged as versatile and powerful reagents in modern organic synthesis, offering mild and efficient pathways for the formation of carbon-carbon and carbon-heteroatom bonds. Their ability to act as electrophilic sources of various functional groups allows for a high degree of chemoselectivity, making them invaluable tools in the synthesis of complex molecules, including pharmaceuticals and agrochemicals.

Introduction to Chemoselective Functionalizations with Iodonium Salts

Hypervalent iodine(III) reagents, particularly diaryliodonium salts, serve as excellent electrophilic arylating agents for a wide range of nucleophiles under both metal-free and metal-catalyzed conditions.^[1] A key strategy for achieving high chemoselectivity in these reactions involves the use of unsymmetrical diaryliodonium salts. These salts are designed with one aryl

group intended for transfer and a second, non-transferable "dummy" group. The dummy group is typically sterically hindered or electron-rich, which disfavors its transfer.^[2] The 2,4,6-trimethoxyphenyl (TMP) group is a widely used and effective dummy ligand that allows for the chemoselective transfer of the desired aryl group.^{[3][4]}

This document will cover the following key applications:

- Chemoselective N-Arylation: Formation of C-N bonds with amines, indoles, and other nitrogen-containing heterocycles.
- Chemoselective O-Arylation: Synthesis of diaryl ethers and arylated alcohols.
- Chemoselective C-Arylation: Formation of α -aryl carbonyl compounds.
- Chemoselective Trifluoromethylation: Introduction of the trifluoromethyl group.
- Chemoselective Alkynylation: Formation of thioalkynes.

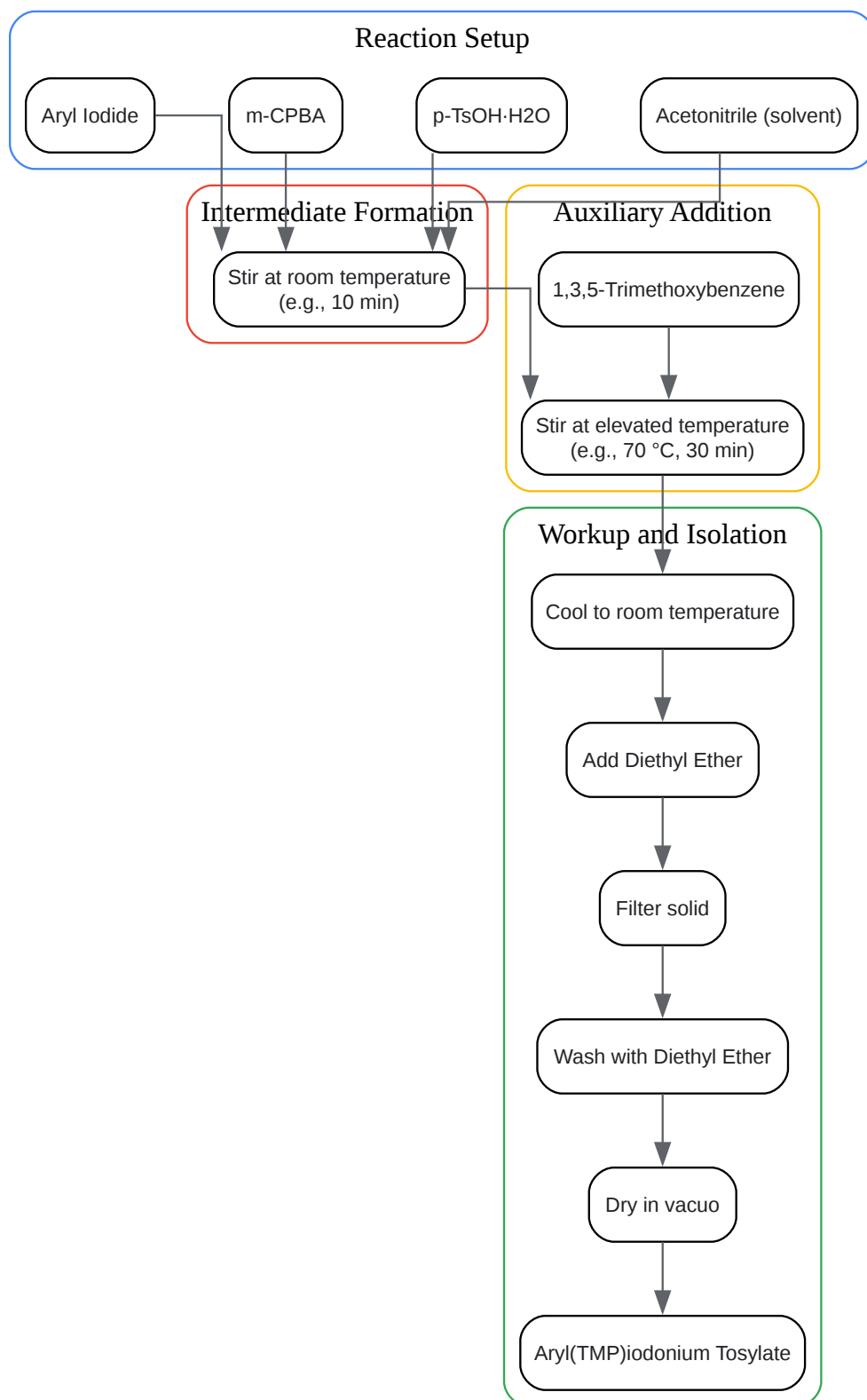
Synthesis of Unsymmetrical Diaryliodonium Salts

The ability to perform chemoselective functionalizations often relies on the availability of unsymmetrical diaryliodonium salts. A robust one-pot synthesis of aryl(2,4,6-trimethoxyphenyl)iodonium (aryl(TMP)) tosylate salts from readily available aryl iodides has been developed, providing access to a wide range of these valuable reagents.^[3]

General Protocol for One-Pot Synthesis of Aryl(TMP)iodonium Tosylates

This protocol describes the synthesis of aryl(TMP)iodonium tosylates from aryl iodides, m-CPBA, p-toluenesulfonic acid, and trimethoxybenzene.^[3]

Experimental Workflow:



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Caption: Workflow for the one-pot synthesis of Aryl(TMP)iodonium tosylates.

Protocol:

- To a flask are added the aryl iodide (1.0 equiv), m-chloroperbenzoic acid (m-CPBA, 1.1 equiv), and p-toluenesulfonic acid monohydrate (p-TsOH·H₂O, 1.1 equiv).
- Acetonitrile is added as the solvent.
- The mixture is stirred at room temperature for 10 minutes.
- 1,3,5-Trimethoxybenzene (1.1 equiv) is added.
- The reaction mixture is stirred at 70 °C for 30 minutes.
- The reaction is cooled to room temperature, and diethyl ether is added to precipitate the product.
- The solid is collected by filtration, washed with diethyl ether, and dried under vacuum to afford the desired aryl(TMP)iodonium tosylate.

Chemoselective N-Arylation

Diaryliodonium salts are highly effective reagents for the N-arylation of a variety of nitrogen-containing compounds, including indoles and other heterocycles, often under metal-free conditions.^[5]

N-Arylation of Indoles

Table 1: Scope of Metal-Free Direct Arylation of Indoles with Diaryliodonium Salts^[5]

Entry	Indole Substrate	Diaryliodoniu m Salt	Product	Yield (%)
1	Indole	Di(p-anisyl)iodonium tosylate	3-(p-Anisyl)indole	85
2	1-Methylindole	Di(p-anisyl)iodonium tosylate	1-Methyl-3-(p-anisyl)indole	91
3	5-Bromoindole	Di(p-anisyl)iodonium tosylate	5-Bromo-3-(p-anisyl)indole	78
4	2-Methylindole	Di(p-anisyl)iodonium tosylate	2-Methyl-3-(p-anisyl)indole	82

Protocol for N-Arylation of Indole:[5]

- To a screw-capped vial, add the indole (0.50 mmol, 1.0 equiv) and the diaryliodonium salt (0.55 mmol, 1.1 equiv).
- Add dimethylformamide (DMF, 2.0 mL).
- The vial is sealed and the mixture is stirred at 100 °C for 22 hours.
- After cooling to room temperature, the reaction mixture is diluted with water and extracted with ethyl acetate.
- The combined organic layers are washed with brine, dried over sodium sulfate, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel to afford the N-arylated indole.

Chemoselective O-Arylation

The synthesis of diaryl ethers can be efficiently achieved through the O-arylation of phenols using diaryliodonium salts. The use of unsymmetrical salts with a non-transferable dummy group is crucial for high chemoselectivity.

O-Arylation of Phenols

Table 2: O-Arylation of Phenols with Aryl(mesityl)iodonium Salts

Entry	Phenol Substrate	Aryl(mesityl)iodonium Salt	Base	Solvent	Temp (°C)	Time (h)	Yield (%)
1	Phenol	Phenyl(mesityl)iodonium triflate	K ₂ CO ₃	MeCN	55	12	95
2	4-Methoxy phenol	Phenyl(mesityl)iodonium triflate	K ₂ CO ₃	MeCN	55	12	92
3	4-Nitrophenol	Phenyl(mesityl)iodonium triflate	K ₂ CO ₃	MeCN	55	12	88
4	2-Naphthol	Phenyl(mesityl)iodonium triflate	K ₂ CO ₃	MeCN	55	12	90

Data compiled from representative procedures.[6]

Protocol for O-Arylation of Phenol:[6]

- In a reaction vial, combine the phenol (1.0 equiv), the aryl(mesityl)iodonium salt (1.1 equiv), and potassium carbonate (K₂CO₃, 2.0 equiv).

- Add acetonitrile (MeCN) as the solvent.
- The vial is sealed and the mixture is stirred at 55 °C for 12 hours.
- After cooling, the reaction mixture is filtered and the filtrate is concentrated.
- The residue is purified by column chromatography to yield the diaryl ether.

Chemoselective C-Arylation

Diaryliodonium salts are effective reagents for the α -arylation of carbonyl compounds, leading to the formation of valuable α -aryl ketones, esters, and other derivatives.^[7]

α -Arylation of Ketones

Table 3: α -Arylation of Ketones with Diaryliodonium Salts^{[7][8]}

Entry	Ketone Substrate	Diaryliodonium Salt	Base	Solvent	Product	Yield (%)
1	Acetophenone	Diphenyliodonium triflate	NaH	THF	α -Phenylacetophenone	75
2	Cyclohexanone	Diphenyliodonium triflate	NaH	THF	2-Phenylcyclohexanone	80
3	2-Nitrocyclohexanone	Diphenyliodonium triflate	K ₂ CO ₃	Toluene	2-Phenyl-2-nitrocyclohexanone	76 ^[9]

Protocol for α -Arylation of Acetophenone:

- To a solution of acetophenone (1.0 equiv) in anhydrous tetrahydrofuran (THF) under an inert atmosphere, add sodium hydride (NaH, 1.1 equiv) at 0 °C.

- Stir the mixture at room temperature for 30 minutes.
- Add a solution of diphenyliodonium triflate (1.2 equiv) in THF.
- Allow the reaction to warm to room temperature and stir for 12 hours.
- Quench the reaction with saturated aqueous ammonium chloride solution and extract with ethyl acetate.
- The combined organic layers are washed with brine, dried, and concentrated.
- Purify the crude product by column chromatography.

Chemoselective Trifluoromethylation

The introduction of a trifluoromethyl (CF_3) group can significantly enhance the metabolic stability, binding selectivity, and lipophilicity of drug candidates. Hypervalent iodine-based reagents, such as Togni's reagents, are widely used for electrophilic trifluoromethylation.^[10]

Trifluoromethylation of Enamines

Table 4: Trifluoromethylation of Enamines with Togni's Reagent^[11]

Entry	Enamine Substrate	Reagent	Catalyst	Product	Yield (%)
1	1-(1-Phenylvinyl)pyrrolidine	Togni Reagent I	CuI	3,3,3-Trifluoro-1-phenyl-2-(pyrrolidin-1-yl)propan-1-one	65
2	1-(Cyclohex-1-en-1-yl)pyrrolidine	Togni Reagent I	CuI	2-(Trifluoromethyl)-2-(pyrrolidin-1-yl)cyclohexan-1-one	72

Protocol for Trifluoromethylation of Enamines:[11]

- To a solution of the enamine (1.0 mmol) in 1,2-dichloroethane (DCE, 10 mL), add Togni's reagent I (1.2 mmol) and copper(I) iodide (CuI, 0.2 mmol) at room temperature.
- The reaction mixture is heated to 60 °C and monitored by TLC.
- Upon completion, add iodosobenzene (PhIO, 1.5 mmol) to the mixture and maintain the temperature at 60 °C.
- After the intermediate is consumed (monitored by TLC), cool the reaction to room temperature and quench with saturated aqueous NaHCO₃ (30 mL).
- Extract the mixture with dichloromethane (DCM), and the combined organic layers are washed with brine, dried, and concentrated.
- The product is purified by silica gel chromatography.

Chemoselective Alkynylation

Ethynylbenziodoxolone (EBX) reagents are highly effective for the electrophilic alkynylation of various nucleophiles, particularly thiols, to form thioalkynes under mild, metal-free conditions.

[12]

Alkynylation of Thiols

Table 5: Alkynylation of Thiols with EBX Reagents[12]

Entry	Thiol Substrate	EBX Reagent	Base	Solvent	Time	Yield (%)
1	Thiophenol	TIPS-EBX	DBU	THF	< 1 min	98
2	Benzyl mercaptan	TIPS-EBX	DBU	THF	< 1 min	95
3	4-Methoxythiophenol	TIPS-EBX	DBU	THF	< 1 min	99
4	Cysteine derivative	TIPS-EBX	DBU	THF	< 1 min	92

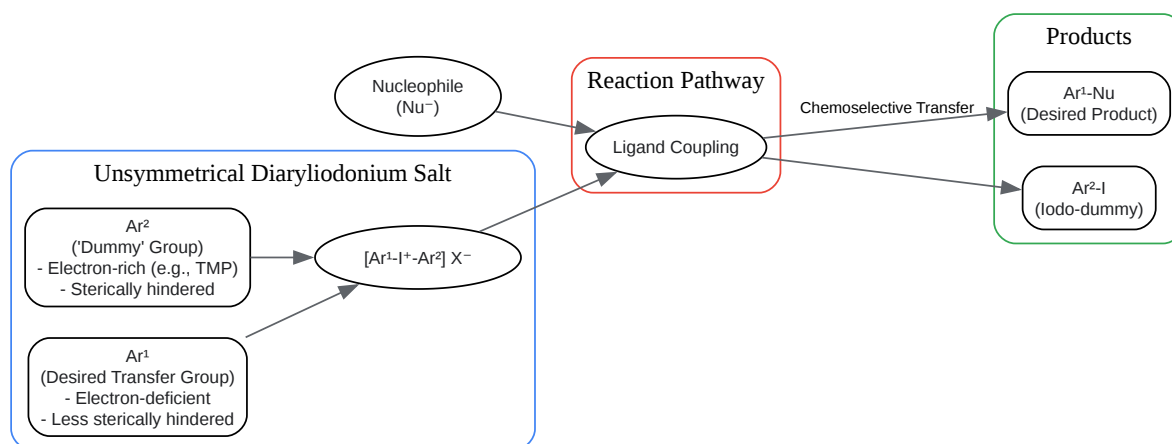
TIPS-EBX = 1-[(triisopropylsilyl)ethynyl]-1,2-benziodoxol-3(1H)-one; DBU = 1,8-Diazabicyclo[5.4.0]undec-7-ene

Protocol for Alkynylation of Thiophenol:[\[12\]](#)

- To a solution of thiophenol (1.0 equiv) in tetrahydrofuran (THF), add 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU, 1.0 equiv).
- Add a solution of the EBX reagent (1.1 equiv) in THF dropwise at room temperature.
- The reaction is typically complete in less than 1 minute.
- The reaction mixture is concentrated, and the residue is purified by column chromatography on silica gel to afford the thioalkyne.

Signaling Pathways and Logical Relationships

The chemoselectivity in reactions with unsymmetrical diaryliodonium salts is governed by the electronic and steric properties of the two aryl groups. The "dummy" group strategy is a logical approach to direct the transfer of the desired aryl moiety.



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Caption: Logic of chemoselective aryl transfer using a "dummy" group.

These application notes and protocols are intended to serve as a guide for researchers to effectively utilize iodonium salts in their synthetic endeavors. The provided procedures are based on established literature and should be adapted and optimized for specific substrates and scales as needed. Always adhere to standard laboratory safety practices when handling chemicals.

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References

- 1. chemistry.illinois.edu [chemistry.illinois.edu]
- 2. tcichemicals.com [tcichemicals.com]

- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. Thieme E-Journals - Synlett / Abstract \[thieme-connect.de\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. BJOC - Recent advances in transition-metal-free arylation reactions involving hypervalent iodine salts \[beilstein-journals.org\]](#)
- [7. Advances in \$\alpha\$ -Arylation of Carbonyl Compounds: Diaryliodonium Salts as Arylating Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Transition-metal-free \$\alpha\$ -arylation of nitroketones with diaryliodonium salts for the synthesis of tertiary \$\alpha\$ -aryl, \$\alpha\$ -nitro ketones - Chemical Communications \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [9. Togni Reagent II - Enamine \[enamine.net\]](#)
- [10. beilstein-journals.org \[beilstein-journals.org\]](#)
- [11. Fast and Highly Chemoselective Alkynylation of Thiols with Hypervalent Iodine Reagents Enabled through a Low Energy Barrier Concerted Mechanism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Alkynylation of Thiols with Ethynylbenziodoxolone \(EBX\) Reagents: \$\alpha\$ - or \$\beta\$ - \$\pi\$ -Addition? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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